

# N-Octylaniline: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Octylaniline*

Cat. No.: *B1295330*

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An in-depth exploration of the synthesis, properties, and applications of **N-Octylaniline**, tailored for professionals in chemical research and drug development.

This guide provides a detailed overview of **N-Octylaniline** (CAS No. 3007-71-4), a secondary aromatic amine that serves as a versatile intermediate in organic synthesis. With a focus on practical applications for researchers, this document delves into its chemical and physical properties, established synthetic and purification protocols, spectroscopic data for characterization, and its role in various fields, including medicinal chemistry.

## Core Compound Properties

**N-Octylaniline**, also known as N-octyl-N-phenylamine, is characterized by an octyl group attached to the nitrogen atom of an aniline molecule.[1] This structure imparts specific physicochemical properties that are valuable in synthetic chemistry.

Property	Value	Source
CAS Number	3007-71-4	[1]
Molecular Formula	C <sub>14</sub> H <sub>23</sub> N	[1]
Molecular Weight	205.34 g/mol	[1]
Physical Form	Liquid	[2][3]
Boiling Point	158-158.5 °C at 760 mmHg	[2][3]
Flash Point	141.9 °C	[2][3]
Purity (typical)	95%	[2][3]

## Synthesis and Purification

The synthesis of **N-Octylaniline** can be achieved through several established methods. The choice of synthetic route often depends on the availability of starting materials, desired scale, and purity requirements.

### Direct N-Alkylation of Aniline

A common and straightforward method for synthesizing **N-Octylaniline** is the direct alkylation of aniline with an octyl halide, such as 1-bromooctane. This nucleophilic substitution reaction is typically performed in the presence of a base to neutralize the hydrohalic acid byproduct.

#### Experimental Protocol: N-Alkylation of Aniline

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine aniline, 1-bromooctane, and a base (e.g., potassium carbonate or triethylamine). A high-boiling polar aprotic solvent such as dimethylformamide (DMF) or acetonitrile is a suitable reaction medium.
- **Reaction Conditions:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Partition the residue between water and an organic solvent like ethyl acetate.

- **Extraction and Washing:** Separate the organic layer, and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure to obtain the crude product.

## Reductive Amination

While not explicitly detailed for **N-octylaniline** in the search results, reductive amination of an appropriate carbonyl compound with aniline is a general and widely applicable method for preparing N-alkylanilines.

## Nitration of n-Octylbenzene and Subsequent Reduction

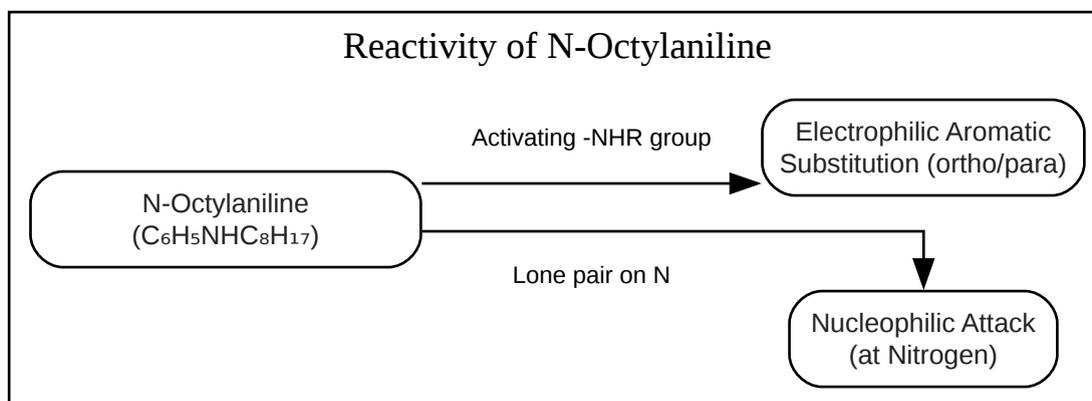
An alternative two-step synthesis involves the nitration of n-octylbenzene, followed by the reduction of the resulting nitro-octylbenzene to **N-Octylaniline**. This method has been reported to produce good yields.[4]

### Purification

The crude **N-Octylaniline** obtained from synthesis can be purified by column chromatography or fractional distillation under reduced pressure to achieve high purity.[5] For extractions involving noble metals, distillation of the reagent before use is recommended to prevent emulsion formation.[4]

## Reactivity and Mechanistic Insights

The chemical reactivity of **N-Octylaniline** is primarily dictated by the aniline moiety. The lone pair of electrons on the nitrogen atom renders the amino group nucleophilic and activates the aromatic ring toward electrophilic substitution, with a preference for the ortho and para positions.



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Caption: Logical relationship of **N-Octylaniline**'s reactivity.

## Spectroscopic Characterization

Accurate characterization of **N-Octylaniline** is crucial for its use in research and development.

The following spectroscopic data are key identifiers.

Spectroscopic Data	Key Features
<sup>1</sup> H NMR	Signals corresponding to aromatic protons, a triplet for the terminal methyl group of the octyl chain, and a series of multiplets for the methylene protons are expected.
<sup>13</sup> C NMR	Characteristic signals for the aromatic carbons and the aliphatic carbons of the octyl chain will be present.
IR Spectroscopy	Expect characteristic N-H stretching vibrations in the range of 3300-3500 cm <sup>-1</sup> , C-N stretching vibrations, and absorption bands corresponding to the aromatic ring.
Mass Spectrometry	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns for N-alkylanilines, confirming the molecular weight and structure.

Note: Specific spectral data can be found in databases such as PubChem and the NIST WebBook.<sup>[1][6]</sup>

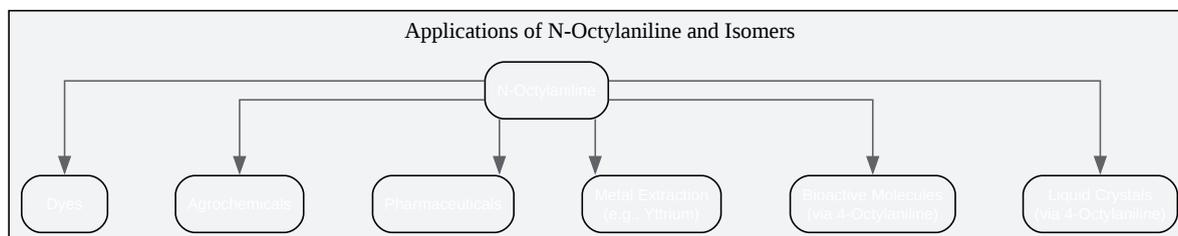
## Applications in Research and Drug Development

N-alkylanilines, including **N-Octylaniline** and its isomers, are valuable intermediates in the synthesis of a wide range of organic molecules.

- **Synthetic Intermediates:** They are used in the production of dyes, agrochemicals, and pharmaceuticals.
- **Metal Extraction:** **N-n-octylaniline** has been investigated as a reagent for the liquid-liquid extraction of yttrium(III).<sup>[5]</sup> The related compound, 4-octylaniline, has been used for the extraction of ruthenium(IV).<sup>[7]</sup>
- **Bioactive Molecules:** The structural isomer, 4-octylaniline, has been utilized in the synthesis of selective benzimidazole-based analogs of sphingosine-1-phosphate, which are of interest

in drug discovery.[7][8]

- Liquid Crystals: 4-Octylaniline has also been explored for its use in the synthesis of liquid crystals.



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Caption: Key application areas for **N-Octylaniline** and its isomers.

## Safety and Handling

**N-Octylaniline** is associated with several hazards and should be handled with appropriate safety precautions.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2][3]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[2][3]

It is recommended to store **N-Octylaniline** at 4°C, protected from light.[2][3] Always consult the Safety Data Sheet (SDS) before handling this chemical.

## References

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